

# Benzyl 4-Hydroxybenzoate: A Technical Guide to its Molecular Weight and Mass Spectrometry

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## Compound of Interest

Compound Name: Benzyl 4-Hydroxybenzoate

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This in-depth technical guide provides a comprehensive overview of the molecular weight and mass spectrometric profile of **Benzyl 4-Hydroxybenzoate**. This document will detail its key quantitative data, provide an experimental protocol for its analysis, and illustrate its fragmentation pathway.

## Quantitative Data Summary

The following table summarizes the key molecular and mass spectrometric data for **Benzyl 4-Hydroxybenzoate**.

Parameter	Value	Source
Chemical Formula	C <sub>14</sub> H <sub>12</sub> O <sub>3</sub>	-
Molecular Weight ( g/mol )	228.24	[1][2][3]
Monoisotopic Mass (Da)	228.0786	-
Major Fragment Ions (m/z)	228 (M <sup>+</sup> ), 121, 108, 91, 77, 65	[4]
Base Peak (m/z)	121	[4]

## Mass Spectrometry: Fragmentation Analysis

Electron Ionization (EI) mass spectrometry of **Benzyl 4-Hydroxybenzoate** reveals a distinct fragmentation pattern that is characteristic of its structure. The molecular ion ( $M^+$ ) is observed at  $m/z$  228. The base peak at  $m/z$  121 corresponds to the formation of the stable 4-hydroxybenzoyl cation. Another significant fragment is observed at  $m/z$  91, which is characteristic of the benzyl cation.

The fragmentation process can be rationalized as follows:

- **Molecular Ion Formation:** The initial step is the removal of an electron from the **Benzyl 4-Hydroxybenzoate** molecule to form the molecular ion ( $M^+$ ) at  $m/z$  228.
- **Formation of the 4-Hydroxybenzoyl Cation ( $m/z$  121):** The primary fragmentation pathway involves the cleavage of the benzylic ester bond, leading to the formation of the highly stable 4-hydroxybenzoyl cation. This fragment is the most abundant, and therefore the base peak in the spectrum.
- **Formation of the Benzyl Cation ( $m/z$  91):** Concurrently, the cleavage of the ester bond can also result in the formation of the benzyl cation. This tropylium ion is also a stable carbocation and gives rise to a prominent peak at  $m/z$  91.
- **Further Fragmentation:** The benzyl cation ( $m/z$  91) can further lose acetylene ( $C_2H_2$ ) to form the phenyl cation at  $m/z$  65. The 4-hydroxybenzoyl cation ( $m/z$  121) can undergo decarbonylation (loss of CO) to produce a fragment at  $m/z$  93, which can then lose a hydrogen radical to form a phenoxy radical cation at  $m/z$  92.

## Experimental Protocol: Acquiring an Electron Ionization (EI) Mass Spectrum

This section details the methodology for acquiring a typical EI mass spectrum of **Benzyl 4-Hydroxybenzoate**.

### 1. Sample Preparation:

- Dissolve a small amount (approximately 1 mg) of **Benzyl 4-Hydroxybenzoate** in a suitable volatile solvent such as methanol or dichloromethane (1 mL).

- Ensure the sample is fully dissolved to prevent any solid particles from entering the mass spectrometer.

## 2. Instrumentation:

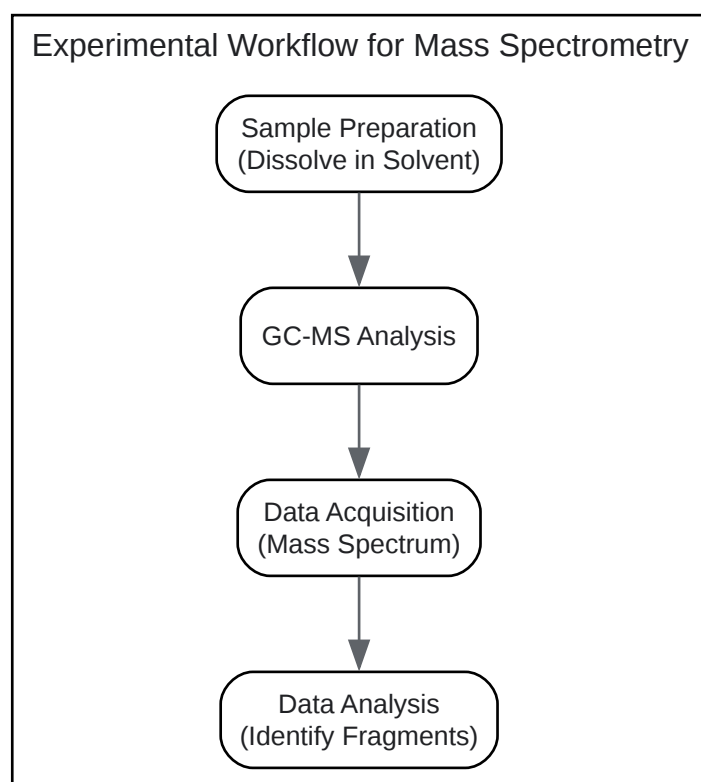
- A gas chromatograph-mass spectrometer (GC-MS) system is typically used for the analysis of semi-volatile compounds like **Benzyl 4-Hydroxybenzoate**.
- Gas Chromatograph (GC) Conditions:
  - Injection Mode: Splitless or split injection.
  - Injector Temperature: 250 °C.
  - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
  - Oven Temperature Program:
    - Initial temperature: 100 °C, hold for 1 minute.
    - Ramp: Increase to 280 °C at a rate of 15 °C/min.
    - Final hold: Hold at 280 °C for 5 minutes.
  - Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms, HP-5ms) is suitable.
- Mass Spectrometer (MS) Conditions:
  - Ionization Mode: Electron Ionization (EI).
  - Ion Source Temperature: 230 °C.
  - Electron Energy: 70 eV.
  - Mass Range: Scan from  $m/z$  40 to 300.
  - Solvent Delay: Set a solvent delay to prevent the solvent peak from saturating the detector.

### 3. Data Acquisition and Analysis:

- Inject a small volume (e.g., 1  $\mu$ L) of the prepared sample solution into the GC-MS.
- Acquire the mass spectrum of the chromatographic peak corresponding to **Benzyl 4-Hydroxybenzoate**.
- Analyze the resulting mass spectrum to identify the molecular ion and the major fragment ions. Compare the obtained spectrum with a reference spectrum from a database (e.g., NIST) for confirmation.

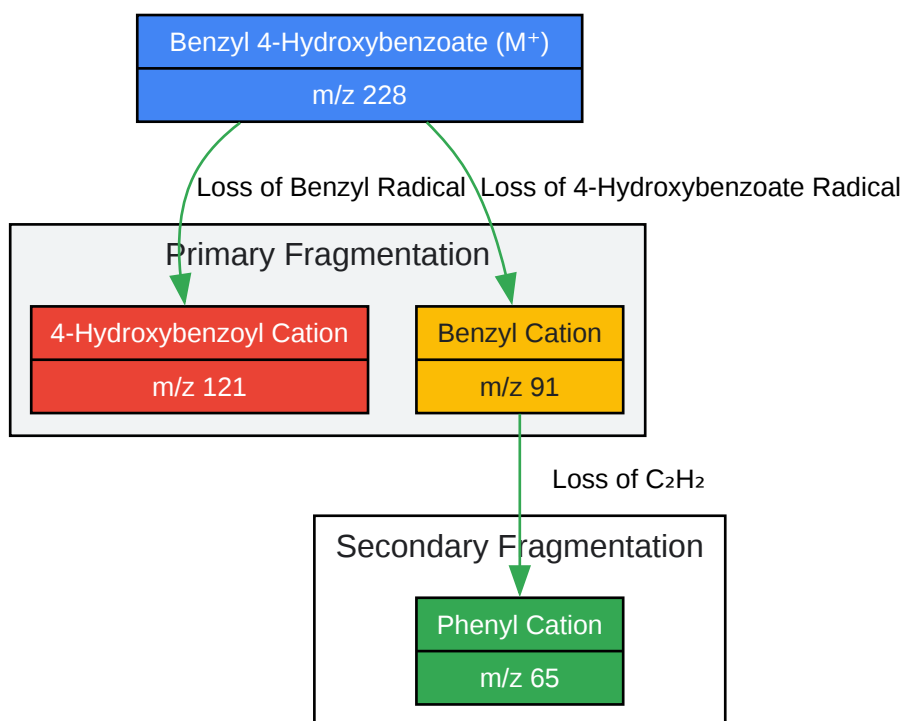
## Visualizations

The following diagrams illustrate the key relationships and workflows described in this guide.



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**Figure 1.** A simplified workflow for the mass spectrometric analysis of **Benzyl 4-Hydroxybenzoate**.



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**Figure 2.** Proposed fragmentation pathway of **Benzyl 4-Hydroxybenzoate** in an EI mass spectrometer.

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